

HPLC method for "Phosphoric acid, dodecyl diphenyl ester" analysis

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Compound of Interest

Compound Name: *Phosphoric acid, dodecyl diphenyl ester*

Cat. No.: *B1266123*

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An HPLC (High-Performance Liquid Chromatography) method has been established for the analysis of "**Phosphoric acid, dodecyl diphenyl ester**," a compound relevant to researchers, scientists, and drug development professionals. This reverse-phase (RP) HPLC method provides a robust and reliable approach for the quantification of this analyte.

The methodology utilizes a C18 stationary phase with a mobile phase consisting of acetonitrile and a phosphate buffer, which is a common and effective approach for the separation of organophosphate esters.^[1] This application note provides a comprehensive protocol, including sample preparation, chromatographic conditions, and expected performance data.

Quantitative Data Summary

The following tables summarize the expected quantitative performance of this HPLC method. These values are representative and may vary slightly based on the specific instrumentation and laboratory conditions.

Table 1: Chromatographic Performance

Parameter	Value
Retention Time	~ 8.5 min
Elution Order	Phosphoric acid, dodecyl diphenyl ester

Table 2: Method Validation Parameters

Parameter	Value
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	~ 0.1 µg/mL
Limit of Quantification (LOQ)	~ 0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (Recovery %)	98 - 102%

Experimental Protocols

This section details the methodologies for sample preparation and HPLC analysis.

Sample Preparation: Solid-Phase Extraction (SPE)

For samples in a complex matrix, a solid-phase extraction clean-up is recommended to remove interfering substances.

- Standard Solution Preparation:
 - Prepare a stock solution of "**Phosphoric acid, dodecyl diphenyl ester**" in acetonitrile at a concentration of 1 mg/mL.
 - Perform serial dilutions with the mobile phase to prepare calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Sample Extraction:
 - Accurately weigh 1 gram of the homogenized sample into a glass centrifuge tube.
 - Add 10 mL of acetonitrile and vortex for 1 minute.
 - Sonicate the sample for 15 minutes in a water bath.

- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.
- SPE Clean-up:
 - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
 - Load the extracted supernatant onto the SPE cartridge.
 - Wash the cartridge with 5 mL of a water/acetonitrile (80:20 v/v) solution to remove polar impurities.
 - Elute the target analyte with 5 mL of acetonitrile.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of the mobile phase and filter through a 0.45 µm syringe filter before HPLC analysis.

HPLC Method Protocol

Chromatographic Conditions:

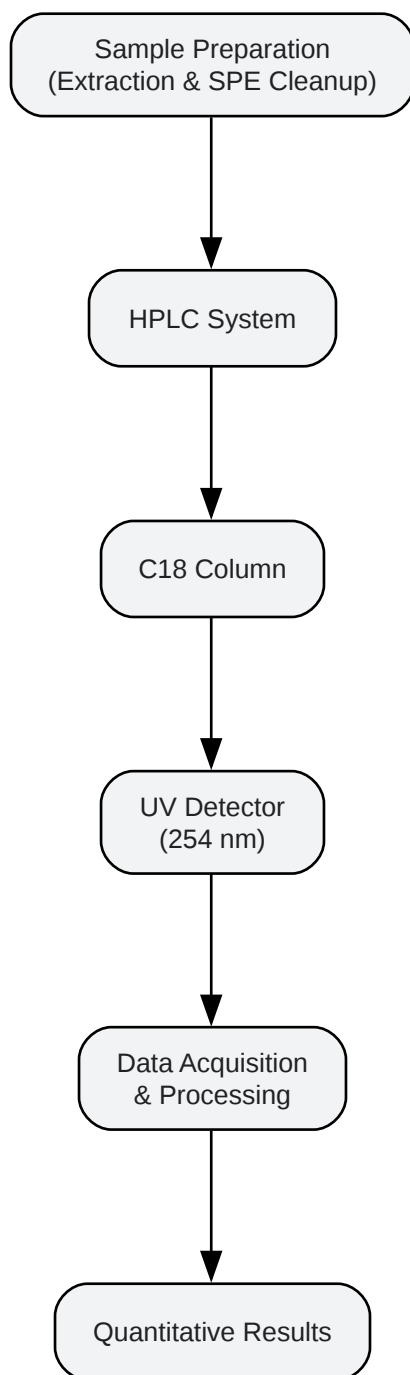
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Mobile Phase A: 0.1 M Phosphate Buffer (pH 3.0)
- Mobile Phase B: Acetonitrile
- Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	40	60
10.0	10	90
12.0	10	90
12.1	40	60
15.0	40	60

- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Column Temperature: 30 $^{\circ}$ C
- Detection: UV at 254 nm

Visualizations

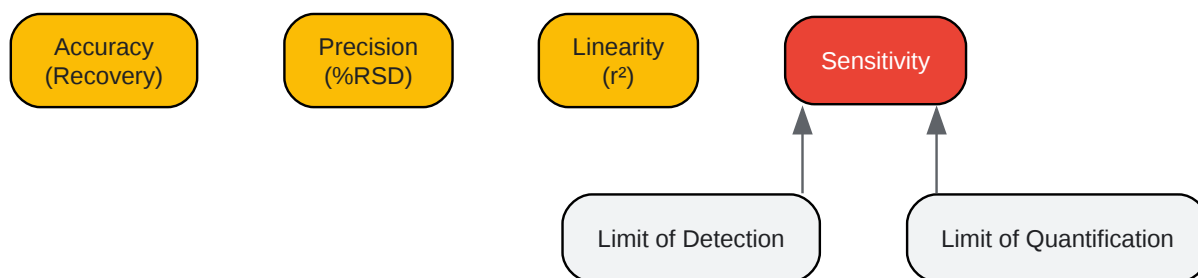
HPLC Analysis Workflow



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Caption: Experimental workflow for the HPLC analysis of **Phosphoric acid, dodecyl diphenyl ester**.

Logical Relationship of Method Validation



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Caption: Key parameters for HPLC method validation.

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References

- 1. Separation of Diphenyl phosphate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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